

Methylamine Hydrobromide: A Technical Safety Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Methylamine hydrobromide

Cat. No.: B1254693

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This document provides a comprehensive overview of the safety, handling, and toxicological properties of **Methylamine Hydrobromide** ($\text{CH}_3\text{NH}_3\text{Br}$). It is intended for researchers, scientists, and drug development professionals who handle this compound in a laboratory setting. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the associated hazards and mitigation strategies.

Chemical Identification and Physical Properties

Methylamine hydrobromide, also known as methylammonium bromide or MABr, is the salt derived from methylamine and hydrobromic acid.^[1] It is a white, crystalline, water-soluble solid.^{[1][2]} Due to its hygroscopic nature and sensitivity to moisture, air, and light, specific storage conditions are required.^[3]

Table 1: Physical and Chemical Properties of **Methylamine Hydrobromide**

Property	Value	Source(s)
IUPAC Name	Methylazanium bromide	[1][4]
Synonyms	Methylammonium Bromide, Methanaminium bromide	[1][5]
CAS Number	6876-37-5	[3][4][5]
EC Number	229-981-5	[1][5]
Molecular Formula	CH ₅ N·HBr or CH ₆ BrN	[4][5][6]
Molecular Weight	111.97 g/mol	[4]
Appearance	White to almost white powder or crystals	[6]
Melting Point	250 °C[3][7] - 296 °C[1]	
Solubility	Soluble in water	[1][3]
Stability	Stable under standard ambient conditions. Sensitive to moisture, air, and light.	

Hazard Identification and Toxicology

Methylamine hydrobromide is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source(s)
Hazard	H302	Harmful if swallowed.	[3]
	H315	Causes skin irritation.	[5][6]
	H319	Causes serious eye irritation.	[5][6]
	H335	May cause respiratory irritation.	[3]
Precautionary	P261	Avoid breathing dust.	[3]
	P264	Wash skin thoroughly after handling.	[5][6]
	P270	Do not eat, drink or smoke when using this product.	
	P280	Wear protective gloves/eye protection/face protection.	[5][6]
	P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	
	P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[5][6]
	P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes.	[5][6]

	Remove contact lenses, if present and easy to do. Continue rinsing.
P501	Dispose of contents/container to an approved waste disposal plant.

Toxicological Summary: While specific LD50 data for **methylamine hydrobromide** is not readily available in the provided search results, the hazard statements indicate that it is harmful if ingested and causes significant irritation to the skin, eyes, and respiratory tract. The chemical, physical, and toxicological properties have not been thoroughly investigated. No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, NTP, or OSHA.[8]

Safe Handling and Experimental Protocols

Adherence to strict safety protocols is mandatory when handling **methylamine hydrobromide**. The following procedures outline the best practices for its use in a laboratory setting.

3.1 Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **methylamine hydrobromide** in a well-ventilated area. Use of a chemical fume hood is required to minimize inhalation of dust.[9]
- Eye Protection: Wear chemical safety goggles or a face shield.[5]
- Skin Protection: Wear impervious, chemical-resistant gloves (e.g., nitrile rubber). A lab coat or other protective clothing is necessary to prevent skin contact.[5][9]
- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a full-face respirator with an appropriate particulate filter.[9]

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face	Safety glasses with side-shields or chemical goggles.
Skin	Chemical-resistant gloves, lab coat.
Respiratory	Particulate respirator if dust generation is unavoidable.

3.2 General Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Clear the workspace of any incompatible materials.
- Dispensing: Avoid generating dust when weighing or transferring the solid. Use non-sparking tools.^[9]
- Procedure: Handle and store under an inert gas like argon due to sensitivity to air and moisture.^[3] Keep the container tightly closed when not in use.
- Post-Handling: Wash hands and face thoroughly after handling.^{[5][6]} Decontaminate all surfaces and equipment.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.^[9] The product is sensitive to moisture, air, and light.

3.3 Spill and Waste Disposal Protocol

- Minor Spills:
 - Evacuate non-essential personnel.
 - Wearing full PPE, carefully sweep or scoop up the dry material, avoiding dust generation.
 - Collect the material in a suitable, labeled container for disposal.
 - Clean the spill area thoroughly.

- Waste Disposal:
 - Dispose of waste material in accordance with local, state, and federal regulations.
 - Do not mix with other waste. Handle uncleaned containers as you would the product itself.

Emergency and First Aid Procedures

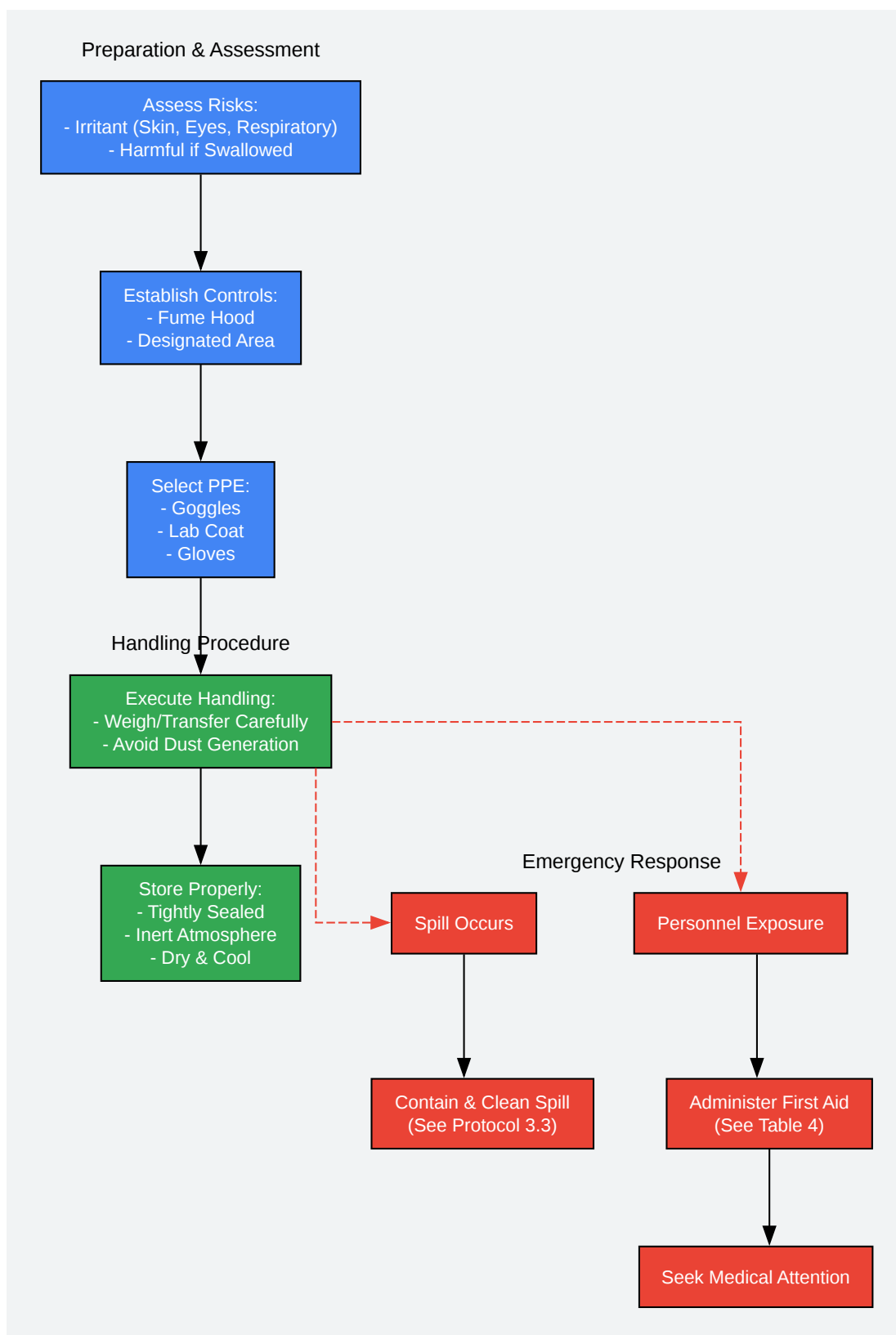
Immediate action is critical in the event of an exposure.

Table 4: First Aid Measures

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.	[9]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.	[5][9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek immediate medical attention.	[5][9]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.	[9]

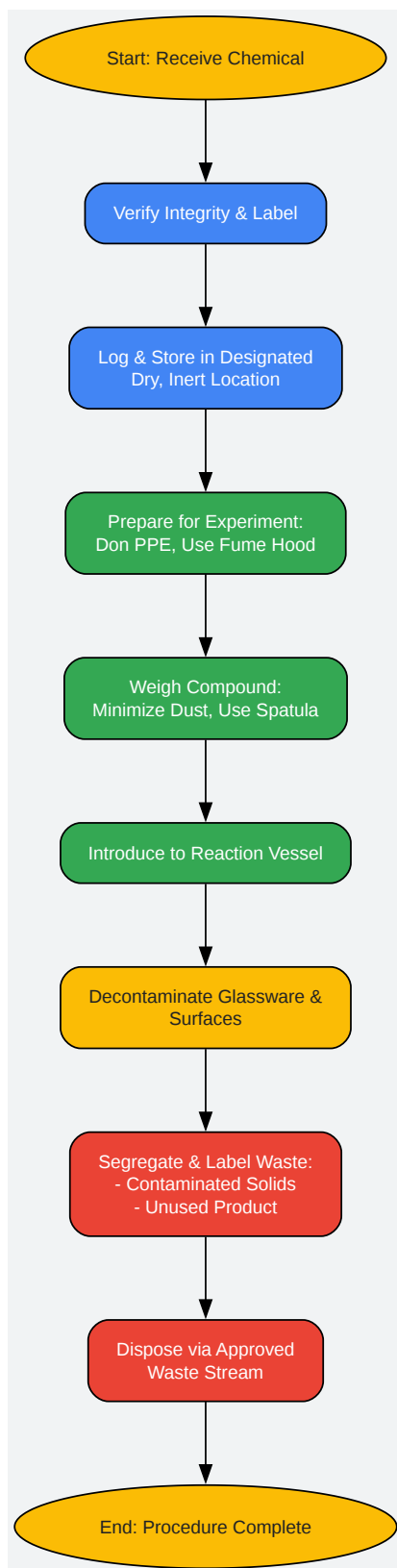
Visualized Safety Workflows

The following diagrams illustrate the logical flow for safely handling **methylamine hydrobromide**.



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Caption: Logical workflow for risk mitigation when handling **methylamine hydrobromide**.



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Caption: Standard laboratory workflow for **methylamine hydrobromide** from receipt to disposal.

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